

literature review on the bioactivity of 6-Hydroxy-7-methoxydihydroligustilide

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Compound of Interest

Compound Name: 6-Hydroxy-7-methoxydihydroligustilide

Cat. No.: B15091978

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Lack of Publicly Available Data on 6-Hydroxy-7-methoxydihydroligustilide

A comprehensive search of publicly available scientific literature reveals a significant gap in the documentation of the bioactivity of **6-Hydroxy-7-methoxydihydroligustilide**. While the existence of this compound is confirmed, with a registered CAS number of 210036-09-2, there is no readily accessible research detailing its specific biological effects, underlying mechanisms of action, or associated signaling pathways. Consequently, the creation of a detailed technical guide with quantitative data, experimental protocols, and signaling pathway diagrams for this specific molecule is not feasible at this time.

To provide a relevant and informative overview for researchers, scientists, and drug development professionals, this document will instead focus on the well-documented bioactivities of the parent compound, ligustilide, and its related derivatives. These compounds belong to the same chemical class and are major bioactive constituents of medicinal plants such as *Angelica sinensis* (Danggui) and *Ligusticum chuanxiong* (Chuanxiong). The information presented here on ligustilide and its analogues may offer valuable insights into the potential pharmacological profile of **6-Hydroxy-7-methoxydihydroligustilide**.

Bioactivity of Ligustilide and its Derivatives: A Review of the Landscape

Ligustilide, a primary phthalide derivative found in several traditional Chinese medicinal herbs, has garnered considerable scientific interest for its diverse pharmacological activities.^{[1][2]} Extensive research has demonstrated its potential therapeutic applications in a range of conditions, primarily focusing on its neuroprotective, anti-inflammatory, and anticancer properties.^{[2][3]}

Neuroprotective Effects

A significant body of research points to the neuroprotective potential of ligustilide.^[1] Studies have shown that it can exert protective effects against oxidative damage in neuronal cells, suggesting its potential utility in the management of neurodegenerative diseases.^[4] The mechanisms underlying these effects are multifaceted and are an active area of investigation.

Anti-inflammatory Activity

Ligustilide has been shown to possess potent anti-inflammatory properties.^[3] Research indicates that it can inhibit the production of pro-inflammatory mediators.^[4] The anti-inflammatory effects of ligustilide are attributed to its ability to modulate key signaling pathways involved in the inflammatory response.

One of the primary mechanisms of its anti-inflammatory action involves the regulation of the nuclear factor-kappa B (NF- κ B) and mitogen-activated protein kinase (MAPK) signaling pathways.^[4] By inhibiting the activation of these pathways, ligustilide can suppress the expression of inflammatory genes and the subsequent production of inflammatory cytokines.

Logical Relationship of Ligustilide's Anti-inflammatory Action

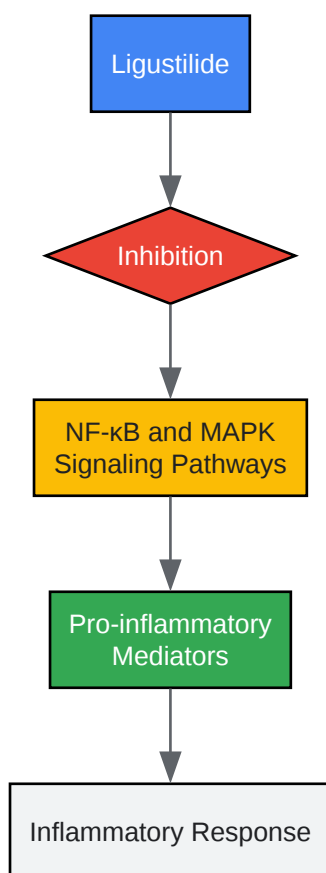


Figure 1: Simplified logical flow of ligustilide's anti-inflammatory mechanism.

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